

comparing the efficacy of different calnexin antibodies for specific applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *calnexin*

Cat. No.: *B1179193*

[Get Quote](#)

A comprehensive guide to selecting the optimal **calnexin** antibody for your research needs. This guide provides a comparative analysis of commercially available antibodies for various applications, supported by experimental protocols and visual guides to aid in your decision-making process.

Comparative Analysis of Calnexin Antibodies

The following tables summarize the specifications and recommended applications of various commercially available **calnexin** antibodies. This data has been compiled from manufacturer datasheets and scientific publications to provide a comprehensive overview.

Western Blot (WB) Applications

Antibody/Catalog No.	Manufacturer	Clonality	Host	Recommended Dilution	Reactivity
ab22595[1]	Abcam	Polyclonal	Rabbit	1:1000	Human, Mouse, Rat
NB300-518	Novus Biologicals	Monoclonal	Mouse	1:100-1:1000	Human
10427-2-AP[2]	Proteintech	Polyclonal	Rabbit	1:20000	Human, Mouse, Rat
PA5-34804[3]	Thermo Fisher	Polyclonal	Rabbit	Not Specified	Human, Mouse, Rat
2433S[4]	Cell Signaling	Polyclonal	Rabbit	Not Specified	Human
A87725[5]	Boster Bio	Polyclonal	Rabbit	1:500	Human, Mouse, Rat
PA5-86245[6]	Thermo Fisher	Polyclonal	Rabbit	1:500-1:1000	Human, Mouse, Rat
ab10286	Abcam	Polyclonal	Rabbit	1:1000	Human

Immunoprecipitation (IP) Applications

Antibody/Catalog No.	Manufacturer	Clonality	Host	Recommended Dilution/Amount	Reactivity
ab22595[1]	Abcam	Polyclonal	Rabbit	5 µg for 0.5 mg lysate	Human
NB300-518	Novus Biologicals	Monoclonal	Mouse	5 µg	Human
A87725[5]	Boster Bio	Polyclonal	Rabbit	3 µg for 300 µg lysate	Mouse
PA5-86245[6]	Thermo Fisher	Polyclonal	Rabbit	1:10-1:100	Human, Mouse, Rat
4F10[7]	MBL	Monoclonal	Mouse	1 µg/300 µL of cell extract	Human

Immunofluorescence (IF) Applications

Antibody/Catalog No.	Manufacturer	Clonality	Host	Recommended Dilution	Reactivity
ab22595[1]	Abcam	Polyclonal	Rabbit	1 µg/ml	Human
NB300-518	Novus Biologicals	Monoclonal	Mouse	1:50-1:500	Human
10427-2-AP[2]	Proteintech	Polyclonal	Rabbit	1:400	Human
PA5-34804[3]	Thermo Fisher	Polyclonal	Rabbit	1:200	Human
CL594-10427[8]	Proteintech	Polyclonal	Rabbit	1:400	Human
A87725[5]	Boster Bio	Polyclonal	Rabbit	1:20	Rat
4F10[7]	MBL	Monoclonal	Mouse	1 µg/mL	Human

Experimental Protocols

Detailed methodologies for key applications are provided below. These are generalized protocols and may require optimization for specific antibodies and experimental conditions.

Western Blot Protocol

- Sample Preparation: Perform SDS-PAGE on samples, loading 25 µg of total protein per lane. [\[9\]](#)
- Protein Transfer: Transfer proteins to a PVDF membrane according to the manufacturer's instructions for the transfer apparatus. [\[7\]](#)[\[9\]](#)
- Blocking: Block the membrane with 5% non-fat dry milk in TBST for 1 hour at room temperature. [\[7\]](#)
- Primary Antibody Incubation: Incubate the membrane with the primary **calnexin** antibody, diluted in blocking buffer, for 1 hour at room temperature or overnight at 4°C. [\[7\]](#)[\[9\]](#)
- Washing: Wash the membrane three times for 10 minutes each with TBST. [\[7\]](#)[\[9\]](#)
- Secondary Antibody Incubation: Incubate the membrane with an HRP-conjugated secondary antibody, diluted in blocking buffer, for 1 hour at room temperature. [\[7\]](#)[\[9\]](#)
- Washing: Repeat the washing step.
- Detection: Apply an appropriate chemiluminescent substrate and visualize the bands using an imaging system. [\[9\]](#)

Immunoprecipitation Protocol

- Cell Lysis: Lyse cells in a suitable lysis buffer (e.g., RIPA buffer) containing protease inhibitors.
- Pre-clearing: Pre-clear the cell lysate by incubating with protein A/G agarose/sepharose beads for 1 hour at 4°C.

- Immunoprecipitation: Add the primary **calnexin** antibody to the pre-cleared lysate and incubate for 2-4 hours or overnight at 4°C with gentle rotation.[\[7\]](#)
- Bead Incubation: Add protein A/G agarose/sepharose beads and incubate for another 1-2 hours at 4°C.[\[7\]](#)
- Washing: Wash the beads three to five times with lysis buffer.
- Elution: Elute the immunoprecipitated proteins by boiling the beads in SDS-PAGE sample buffer.
- Analysis: Analyze the eluted proteins by Western Blot.

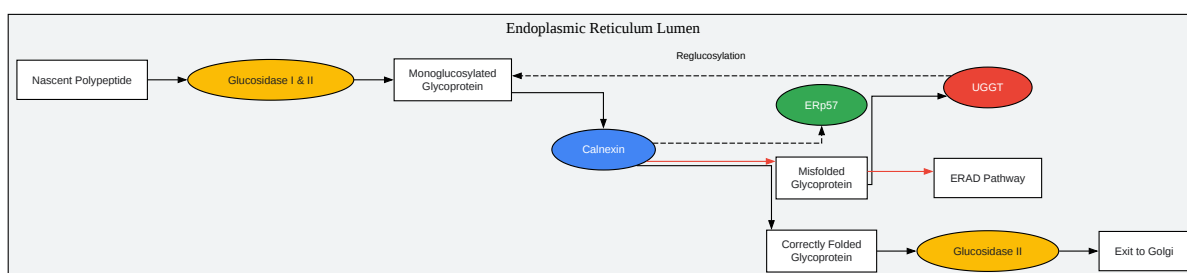
Immunofluorescence Protocol

- Cell Culture: Culture cells on coverslips or in chamber slides.
- Fixation: Fix the cells with 4% paraformaldehyde (PFA) or ice-cold methanol.[\[3\]](#)[\[8\]](#)
- Permeabilization: If required, permeabilize the cells with 0.1-0.2% Triton X-100 in PBS.[\[7\]](#)
- Blocking: Block with a suitable blocking buffer (e.g., 1% BSA in PBST) for 1 hour at room temperature.
- Primary Antibody Incubation: Incubate with the primary **calnexin** antibody, diluted in blocking buffer, for 1 hour at room temperature or overnight at 4°C.[\[7\]](#)
- Washing: Wash three times with PBS.
- Secondary Antibody Incubation: Incubate with a fluorescently labeled secondary antibody for 1 hour at room temperature in the dark.[\[7\]](#)
- Washing: Repeat the washing step.
- Mounting: Mount the coverslips onto microscope slides using a mounting medium containing DAPI for nuclear counterstaining.
- Imaging: Visualize the staining using a fluorescence microscope.

Visual Guides

Calnexin's Role in Protein Folding

Calnexin is a key molecular chaperone in the endoplasmic reticulum, playing a crucial role in the folding and quality control of newly synthesized glycoproteins.[10][11][12]

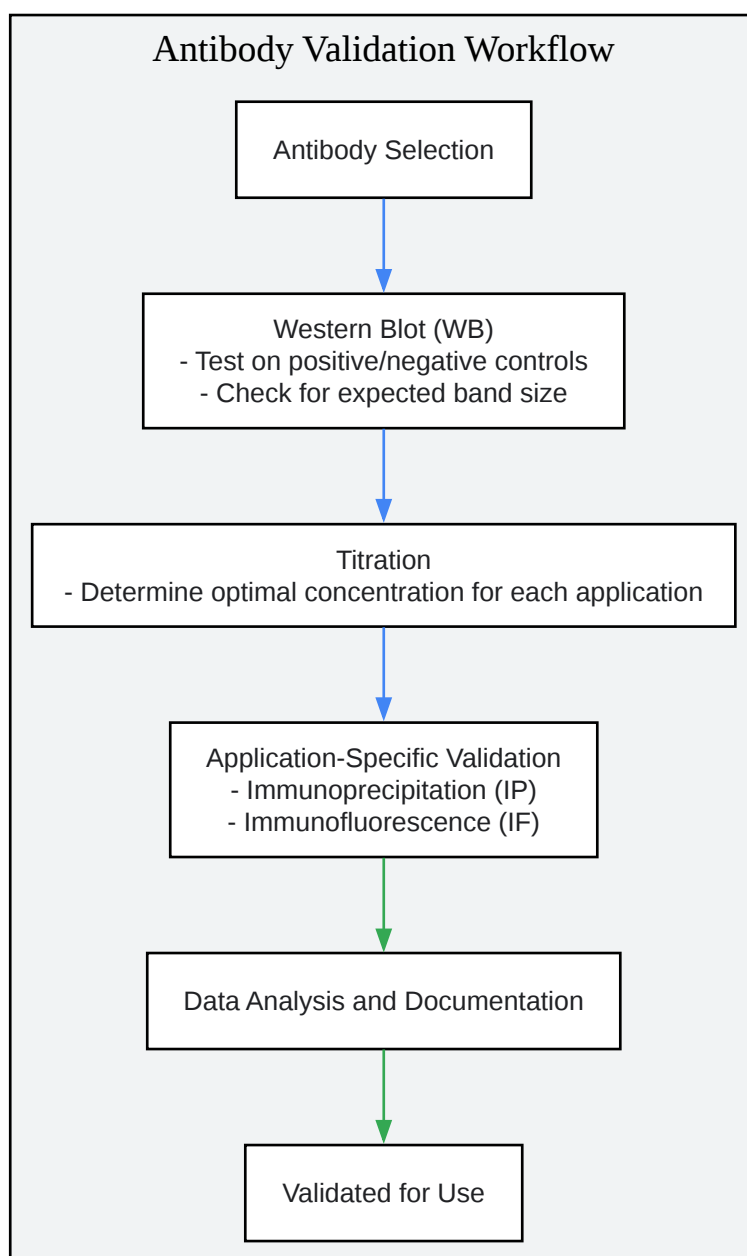


[Click to download full resolution via product page](#)

Caption: The **Calnexin** cycle in glycoprotein folding and quality control.

Experimental Workflow for Antibody Validation

A systematic approach to validating a new antibody is crucial for reliable and reproducible results.

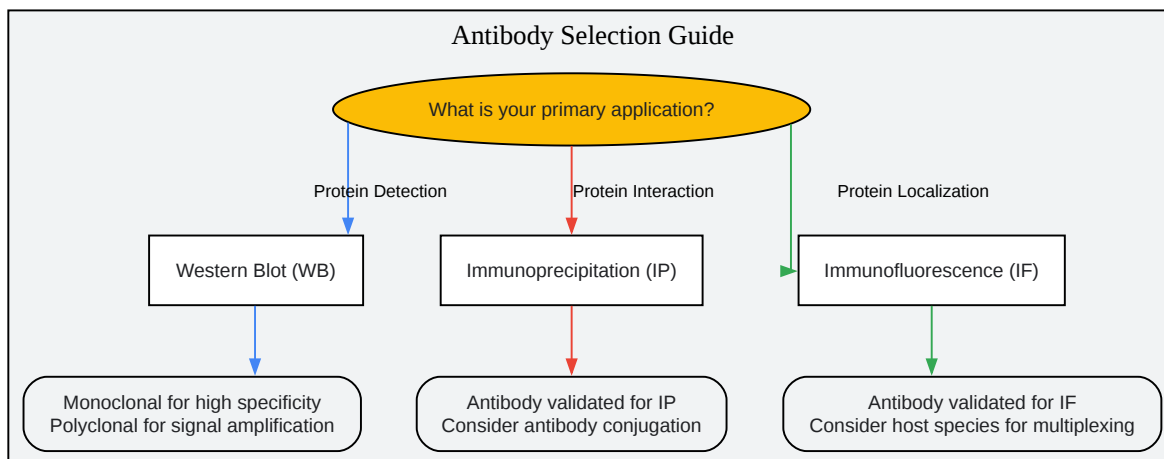


[Click to download full resolution via product page](#)

Caption: A streamlined workflow for validating a new **calnexin** antibody.

Selecting the Right Calnexin Antibody

This decision tree can guide researchers in choosing the most suitable antibody for their specific application.



[Click to download full resolution via product page](#)

Caption: A decision guide for selecting a **calnexin** antibody.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Anti-Calnexin antibody - ER Marker (ab22595) | Abcam [abcam.com]
- 2. Calnexin antibody (10427-2-AP) | Proteintech [ptglab.com]
- 3. Calnexin Polyclonal Antibody (PA5-34804) [thermofisher.com]
- 4. biocompare.com [biocompare.com]
- 5. Anti-Calnexin Antibody (A87725) | Antibodies.com [antibodies.com]
- 6. Calnexin Polyclonal Antibody (PA5-86245) [thermofisher.com]
- 7. mblbio.com [mblbio.com]
- 8. Calnexin antibody (CL594-10427) | Proteintech [ptglab.com]

- 9. Western Blot protocol for Calnexin Antibody (NBP2-36571): Novus Biologicals [novusbio.com]
- 10. Roles of Calreticulin in Protein Folding, Immunity, Calcium Signaling and Cell Transformation - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Calnexin, More Than Just a Molecular Chaperone - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Calnexin and Calreticulin, Molecular Chaperones of the Endoplasmic Reticulum - Madame Curie Bioscience Database - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [comparing the efficacy of different calnexin antibodies for specific applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1179193#comparing-the-efficacy-of-different-calnexin-antibodies-for-specific-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com